

comparison chromium(III) fluoride vs chromium(III) chloride solubility

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Compound Focus: Chromium(III) fluoride hydrate

CAS No.: 123333-98-2

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Solubility Comparison at a Glance

The core difference in solubility between these two compounds is summarized in the table below.

| Property | Chromium(III) Fluoride (CrF_3 / $\text{CrF}_3 \cdot 2\text{H}_2\text{O}$) | Chromium(III) Chloride (CrCl_3) |
|--------------------------|---|---|
| General Solubility | Very low / sparingly soluble; precipitates from solution [1]. | Soluble in water [2]. |
| Key Experimental Context | Precipitates as $\text{CrF}_3 \cdot 2\text{H}_2\text{O}$ during the treatment of spent pickling liquor [1]. | Classified as a water-soluble chromium(III) compound [2]. |
| Quantitative Data | No specific g/100mL value found for pure water. | No specific g/100mL value found for pure water. |
| Impact of Environment | In highly acidic, high-chloride environments, Cr(III) solubility can reach thousands of ppm, but the dominant complexes are chlorides, not fluorides [3]. | |

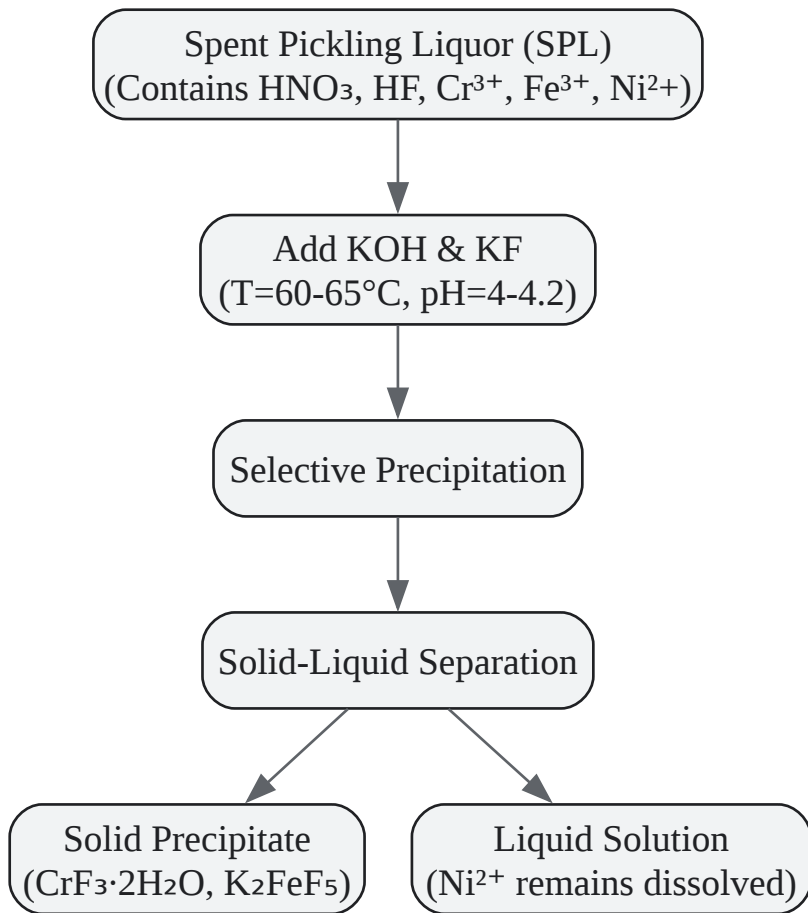
Detailed Experimental Context and Protocols

The available data comes from specific industrial and geological studies, not straightforward measurements in pure water.

- **Evidence for Chromium(III) Fluoride Precipitation:** A key study focused on treating hazardous waste from stainless steel production, known as spent pickling liquor (SPL). This waste contains high concentrations of nitric acid (HNO_3), hydrofluoric acid (HF), and dissolved metal ions like iron (Fe^{3+}), chromium (Cr^{3+}), and nickel (Ni^{2+}) [1].
 - **Experimental Protocol:** The researchers developed a process to selectively precipitate metals from the SPL. The liquor was neutralized with a mixture of **potassium hydroxide (KOH)** and **potassium fluoride (KF)** in a jacketed glass reactor at a controlled temperature of **60–65 °C** and a pH of **4–4.2** [1].
 - **Finding:** Under these conditions, chromium(III) precipitated selectively as **$\text{CrF}_3 \cdot 2\text{H}_2\text{O}(\text{s})$** (chromium fluoride dihydrate). This demonstrates the low solubility of chromium(III) fluoride in this specific chemical environment, allowing it to be separated from other soluble metal ions like nickel [1].
- **Evidence for Chromium(III) Solubility in Chloride Systems:** Another area of research examines the solubility of chromium(III) oxide (Cr_2O_3 , also known as eskolaite) in high-temperature, high-pressure acidic chloride fluids, relevant to geological processes.
 - **Experimental Protocol:** Scientists used a hydrothermal diamond-anvil cell to expose Cr_2O_3 crystals to aqueous hydrochloric acid (HCl) solutions at temperatures of **400–700 °C** and pressures up to **~1 GPa**. Dissolved chromium concentrations were measured in real-time using synchrotron micro-X-ray fluorescence spectroscopy (μ -XRF) [3].
 - **Finding:** These experiments found that Cr(III) can become highly soluble in acidic, chloride-rich fluids, with concentrations reaching up to **18,000 ppm** under certain conditions. The high solubility was attributed to the formation of stable **chloro complexes** (e.g., $\text{CrCl}_4(\text{H}_2\text{O})_2^-$), where chromium is coordinated by chloride ions [3] [4]. This underscores the role of chloride ions in enhancing the solubility of Cr(III) in complex fluids.

Experimental Workflow for Selective Precipitation

The following diagram illustrates the industrial process that leverages the difference in solubility between chromium(III) fluoride and other metal compounds to treat wastewater.



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Key Insights for Professionals

The experimental data suggests that the solubility of chromium(III) compounds is highly dependent on the chemical environment:

- **Anion Dominance:** The much higher solubility of Cr(III) in chloride systems compared to fluoride systems is likely due to the ability of chloride ions to form stable soluble complexes with the chromium cation (Cr³⁺), a phenomenon not observed as strongly with fluoride ions under the studied conditions [1] [3].
- **Process Implications:** The low solubility of chromium(III) fluoride can be exploited in industrial processes for the selective removal and recovery of chromium from complex waste streams [1].

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References

1. Determination of iron and chromium fluorides solubility for ... [sciencedirect.com]
2. Chromium (III) compounds [dcceew.gov.au]
3. Cr(III) solubility in aqueous fluids at high pressures and ... [sciencedirect.com]
4. Cr(III) solubility in aqueous fluids at high pressures and ... [ui.adsabs.harvard.edu]

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